

An In-depth Technical Guide to N,N-diethyl-2,2-dimethoxyethanamine

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Compound of Interest

Compound Name: *N,N-diethyl-2,2-dimethoxyethanamine*

CAS No.: 14610-73-2

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Abstract

This technical guide provides a comprehensive overview of **N,N-diethyl-2,2-dimethoxyethanamine**, a tertiary amino acetal of significant interest in synthetic organic chemistry. Due to the limited publicly available data for this specific molecule, this guide establishes a robust framework for its study by drawing upon established principles and detailed data from closely related structural analogs. The following sections will delve into the inferred physicochemical properties, propose logical synthetic pathways, explore characteristic reactivity, and discuss potential applications, particularly within the realm of pharmaceutical and materials science research. This document is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development, enabling them to anticipate the behavior and utility of this versatile chemical building block.

Introduction and Molecular Overview

N,N-diethyl-2,2-dimethoxyethanamine, with the Chemical Abstracts Service (CAS) registry number 14610-73-2, is an organic compound featuring two key functional groups: a tertiary amine (N,N-diethylamino) and a dimethyl acetal. This bifunctional architecture makes it a valuable synthon, essentially acting as a masked or protected form of N,N-diethylaminoacetaldehyde. The acetal group provides stability under neutral to basic conditions, while the tertiary amine offers a site for nucleophilic reactions, salt formation, and catalysis.

The strategic importance of molecules like **N,N-diethyl-2,2-dimethoxyethanamine** lies in their ability to introduce an amino-aldehyde moiety into a target structure in a controlled manner. The acetal can be deprotected under acidic conditions to reveal the reactive aldehyde, which can then participate in a wide array of subsequent chemical transformations. This protected aldehyde functionality is crucial when other parts of a molecule are sensitive to the conditions required for direct aldehyde manipulation. Such compounds are foundational in the synthesis of complex nitrogen-containing heterocycles, which are prevalent in many biologically active compounds and pharmaceutical drugs.^{[1][2]}

Physicochemical Properties (Inferred)

While specific experimental data for **N,N-diethyl-2,2-dimethoxyethanamine** is not readily available in the literature, its physical and chemical properties can be reliably inferred from its structural analogs, such as 2,2-dimethoxy-N,N-dimethylethanamine (CAS 38711-20-5) and 2,2-dimethoxyethylamine (CAS 22483-09-6).

Property	Inferred Value/Characteristic	Rationale / Analog Data
Molecular Formula	C8H19NO2	Based on molecular structure.
Molecular Weight	161.24 g/mol	Calculated from the molecular formula.
Appearance	Clear, colorless to pale yellow liquid	Analogs like 2,2-dimethoxyethylamine are described as such.[1][2]
Boiling Point	~160-180 °C (at atmospheric pressure)	The N,N-dimethyl analog has a boiling point of 80-81 °C at 112 Torr. The addition of two ethyl groups would significantly increase the boiling point.
Density	~0.9 g/mL	The N,N-dimethyl analog has a density of approximately 0.9 g/mL. The diethyl analog is expected to have a similar density.
Solubility	Soluble in common organic solvents (e.g., methanol, ethanol, chloroform, dichloromethane). Miscible with water.	The presence of the polar amine and ether functionalities suggests good solubility in polar organic solvents and water, a characteristic shared by its analogs.[1]
pKa (of conjugate acid)	~9-10	Tertiary amines of this type typically have a pKa in this range, making the compound basic.

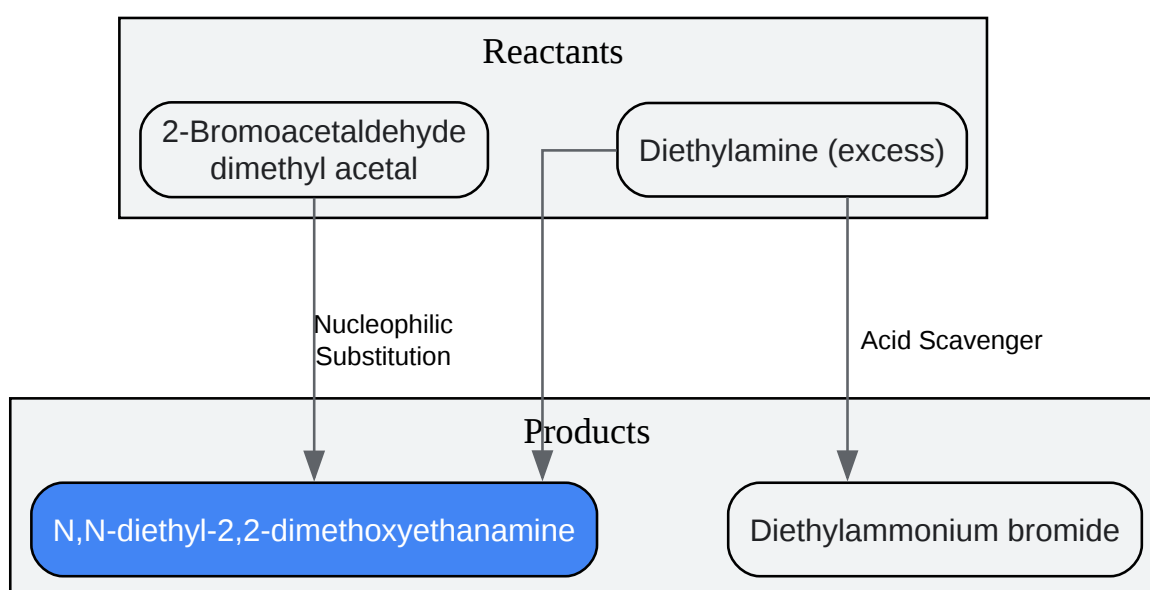
Synthesis and Manufacturing

A definitive, published synthetic protocol for **N,N-diethyl-2,2-dimethoxyethanamine** is not currently available. However, a highly plausible and efficient synthetic route can be designed

based on well-established reactions for analogous compounds. The most logical approach involves the nucleophilic substitution of a haloacetaldehyde dimethyl acetal with diethylamine.

Proposed Synthetic Pathway: Nucleophilic Substitution

The primary proposed pathway involves the reaction of 2-bromoacetaldehyde dimethyl acetal with diethylamine. Diethylamine acts as the nucleophile, displacing the bromide to form the target product. An excess of diethylamine or the inclusion of a non-nucleophilic base is necessary to neutralize the hydrobromic acid (HBr) generated during the reaction.



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Caption: Proposed synthesis of **N,N-diethyl-2,2-dimethoxyethanamine**.

Experimental Protocol (Hypothetical)

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-bromoacetaldehyde dimethyl acetal (1.0 eq) dissolved in a suitable aprotic solvent such as acetonitrile or tetrahydrofuran (THF).
- **Addition of Amine:** Add diethylamine (2.5-3.0 eq) to the flask. The excess diethylamine serves both as the nucleophile and as the base to quench the HBr byproduct.

- **Reaction Conditions:** The reaction mixture is stirred at room temperature or gently heated (e.g., 40-60 °C) to drive the reaction to completion. Reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The diethylammonium bromide salt is filtered off. The filtrate is then concentrated under reduced pressure to remove the solvent and excess diethylamine.
- **Purification:** The crude product is purified by vacuum distillation to yield pure **N,N-diethyl-2,2-dimethoxyethanamine**.

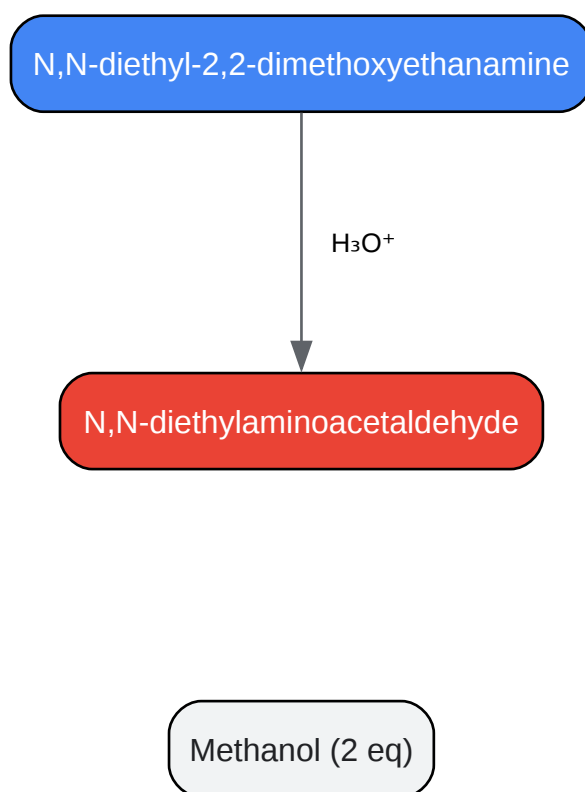
This general methodology is analogous to the synthesis of other N,N-dialkylaminoacetaldehyde acetals.[3]

Chemical Reactivity and Applications

The reactivity of **N,N-diethyl-2,2-dimethoxyethanamine** is dominated by its two functional groups. Understanding this reactivity is key to its application in organic synthesis.

Acetal Hydrolysis (Deprotection)

The primary utility of this compound is as a protected aldehyde. The dimethyl acetal is stable to bases and nucleophiles but can be readily hydrolyzed under aqueous acidic conditions to unmask the aldehyde functionality.



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Caption: Acid-catalyzed hydrolysis of the acetal to reveal the aldehyde.

This deprotection step is critical. The resulting N,N-diethylaminoacetaldehyde is a reactive intermediate that can be used immediately in subsequent reactions such as Wittig reactions, reductive aminations, or aldol condensations. The choice of acid and reaction conditions can be tuned to be compatible with other functional groups in the molecule.[4][5]

Reactivity of the Tertiary Amine

The N,N-diethylamino group is a moderately strong, non-nucleophilic base. It can be used to scavenge acids in reactions. Furthermore, it can be quaternized by reaction with alkyl halides to form quaternary ammonium salts.

Applications in Synthesis

Given its structure, **N,N-diethyl-2,2-dimethoxyethanamine** is a valuable building block for the synthesis of:

- Nitrogen-containing Heterocycles: The deprotected amino-aldehyde is a precursor for constructing various heterocyclic rings like imidazoles and pyrroles, which are common motifs in pharmaceuticals.[2]
- Pharmaceutical Intermediates: It serves as a key intermediate in the synthesis of more complex molecules, including potential drug candidates. The amino acetal moiety is found in precursors to important pharmaceuticals.[6]
- Specialty Chemicals and Polymers: The bifunctionality of the molecule allows it to be incorporated into polymers or used in the synthesis of specialty chemicals where a pendant amino-aldehyde group is desired.

Analytical Characterization (Predicted)

The identity and purity of **N,N-diethyl-2,2-dimethoxyethanamine** would be confirmed using standard analytical techniques. The expected spectral data are as follows:

- ¹H NMR:
 - A triplet corresponding to the methyl protons of the ethyl groups (~1.0 ppm).
 - A quartet corresponding to the methylene protons of the ethyl groups (~2.5 ppm).
 - A doublet for the methylene protons adjacent to the amine (~2.6 ppm).
 - A singlet for the methoxy protons of the acetal (~3.3 ppm).
 - A triplet for the methine proton of the acetal (~4.4 ppm).
- ¹³C NMR:
 - Signals for the ethyl carbons (~12 ppm and ~48 ppm).
 - A signal for the methylene carbon adjacent to the amine (~58 ppm).
 - A signal for the methoxy carbons (~54 ppm).
 - A signal for the acetal carbon (~103 ppm).

- Mass Spectrometry (EI): The mass spectrum of the analogous N,N-dimethyl compound shows a prominent fragment from the loss of a methoxy group.[7] A similar fragmentation pattern is expected for the N,N-diethyl analog, with a molecular ion peak at $m/z = 161$.

Safety and Handling

A specific Safety Data Sheet (SDS) for **N,N-diethyl-2,2-dimethoxyethanamine** is not widely available.[8] However, based on its structural similarity to other amino acetals, the following precautions should be taken:

- General Handling: Use in a well-ventilated area or a chemical fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Flammability: Assumed to be a combustible liquid. Keep away from heat, sparks, and open flames.
- Toxicity: The toxicological properties have not been fully investigated. Assume it is harmful if swallowed, inhaled, or absorbed through the skin.
- Storage: Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents and acids.

Conclusion

N,N-diethyl-2,2-dimethoxyethanamine is a promising synthetic building block with significant potential in organic synthesis, particularly for the construction of complex nitrogen-containing molecules relevant to the pharmaceutical industry. While direct experimental data is scarce, a comprehensive understanding of its properties, synthesis, and reactivity can be confidently established through the analysis of its structural analogs. This guide provides a foundational framework for researchers to utilize this compound effectively and safely in their synthetic endeavors.

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